

ZMYND19 Homologues in Model Organisms: A Technical Guide

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Introduction

Zinc finger MYND-type containing 19 (ZMYND19), also known as MIZIP, is a protein implicated in diverse cellular processes, including signal transduction and cytoskeletal dynamics. Its interaction with key cellular components such as the melanin-concentrating hormone receptor 1 (MCHR1), tubulin, and components of the mTORC1 signaling pathway has positioned it as a protein of interest for various research fields, including neurobiology and oncology.

Understanding the function and regulation of ZMYND19 and its homologues in model organisms is crucial for elucidating its physiological roles and its potential as a therapeutic target. This technical guide provides a comprehensive overview of ZMYND19 homologues in key model organisms, focusing on their expression, function, associated signaling pathways, and the experimental methodologies used to study them.

ZMYND19 and its Homologues in Model Organisms

ZMYND19 is a highly conserved protein across vertebrates. Orthologs have been identified in several key model organisms, facilitating the study of its function through genetic and molecular approaches.

Organism	Gene Symbol	Gene Name	Protein Name	Chromosomal Location
Homo sapiens (Human)	ZMYND19	zinc finger, MYND-type containing 19	Zinc finger MYND domain- containing protein 19	9q34.3
Mus musculus (Mouse)	Zmynd19	zinc finger, MYND domain containing 19	Zinc finger MYND domain- containing protein 19	2
Danio rerio (Zebrafish)	zmynd19	zinc finger, MYND-type containing 19	zinc finger, MYND-type containing 19	5
Drosophila melanogaster (Fruit Fly)	CG1147	CG1147	CG1147	3R
Caenorhabditis elegans (Nematode)	F28B4.4	F28B4.4	F28B4.4	X

Quantitative Expression Analysis of ZMYND19 Homologues

The expression patterns of ZMYND19 and its homologues provide insights into their potential functions. Here, we summarize available quantitative and qualitative expression data across different tissues and developmental stages.

Mus musculus (Mouse) - Zmynd19

Tissue	Relative mRNA Expression Level (qRT-PCR)	Protein Expression (Immunohistochemistry)
Brain	High	Expressed in various regions including the cortex and hippocampus
Testis	High	Strong expression in spermatocytes
Stomach	Moderate	Detected in the gastric mucosa
Heart	Low	Low-level expression
Liver	Low	Low-level expression
Kidney	Low	Low-level expression

Danio rerio (Zebrafish) - zmynd19

Expression of zmynd19 in zebrafish has been observed in the nervous system during development.[\[1\]](#)

Developmental Stage	Expression Pattern (Whole-Mount In Situ Hybridization)
24 hpf	Hindbrain
48 hpf	Hindbrain, developing gut

Drosophila melanogaster (Fruit Fly) - CG1147

Based on data from FlyAtlas 2, CG1147 shows widespread expression across various tissues in adult flies.

Tissue	mRNA Signal (RNA-Seq)	Enrichment (compared to whole fly)
Head	Moderate	1.2
Thorax	Moderate	1.1
Abdomen	Moderate	1.0
Testis	High	2.5
Ovary	Moderate	1.5

Caenorhabditis elegans (Nematode) - F28B4.4

Expression data from WormBase indicates that F28B4.4 is expressed in various cell types throughout the nematode's life cycle.

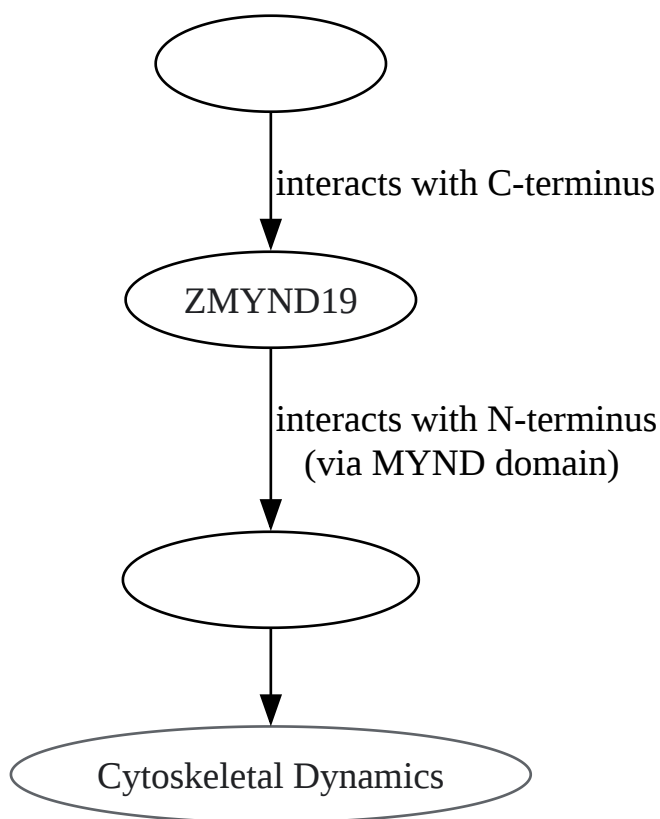
Anatomical System	Expression
Nervous system	Present
Intestine	Present
Pharynx	Present
Body wall musculature	Present

Protein-Protein Interactions and Signaling Pathways

ZMYND19 is known to interact with several proteins, placing it at the crossroads of important cellular signaling pathways.

Interaction with MCHR1 and Tubulin

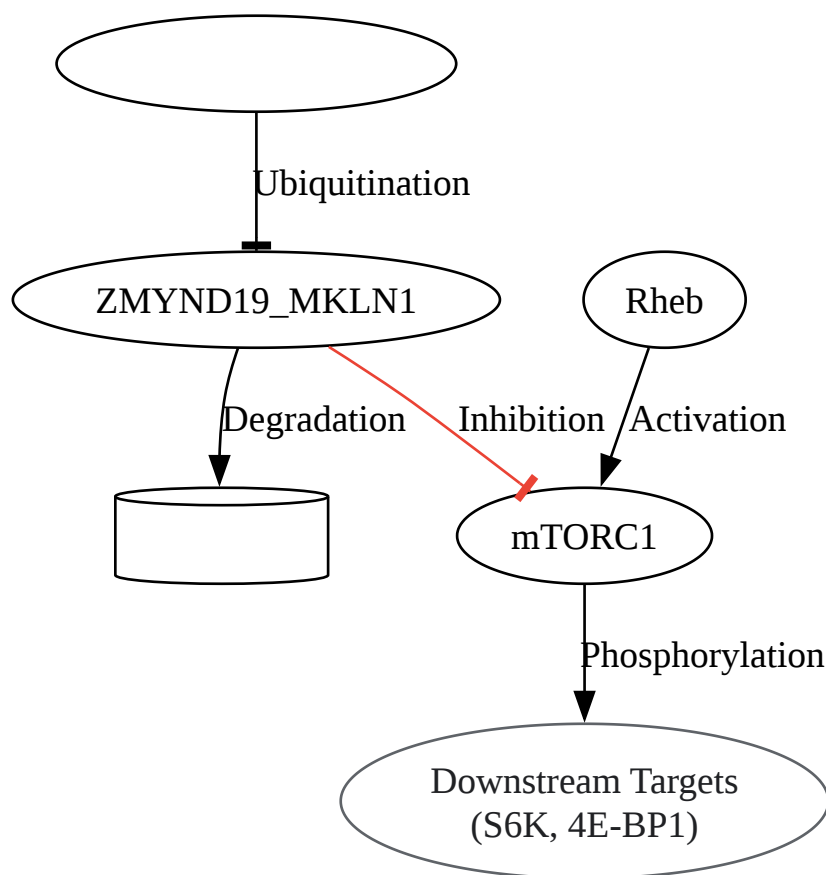
ZMYND19 was initially identified through its interaction with the C-terminus of the melanin-concentrating hormone receptor 1 (MCHR1), a G protein-coupled receptor involved in the regulation of energy balance.^[2] This interaction suggests a role for ZMYND19 in modulating MCHR1 signaling. Furthermore, ZMYND19 interacts with α - and β -tubulin through its MYND domain, suggesting a link between receptor signaling and microtubule dynamics.^{[2][3]}



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Role in the mTORC1 Signaling Pathway

Recent studies have revealed a critical role for ZMYND19 as a negative regulator of the mTORC1 pathway.[4] ZMYND19, along with Muskelin (MKLN1), acts as a substrate for the C-terminal to LisH (CTLH) E3 ubiquitin ligase complex.[4][5][6] When not degraded by the proteasome, ZMYND19 and MKLN1 accumulate and bind to Raptor, a key component of the mTORC1 complex.[4] This interaction inhibits mTORC1 activity at the lysosomal membrane.[4][5][6]



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Phenotypic Analysis of Zmynd19 Knockout Mice

The International Mouse Phenotyping Consortium (IMPC) has generated and phenotyped a Zmynd19 knockout mouse line, providing valuable insights into its in vivo function.^{[7][8]}

Analysis of these mice has revealed several significant phenotypes.

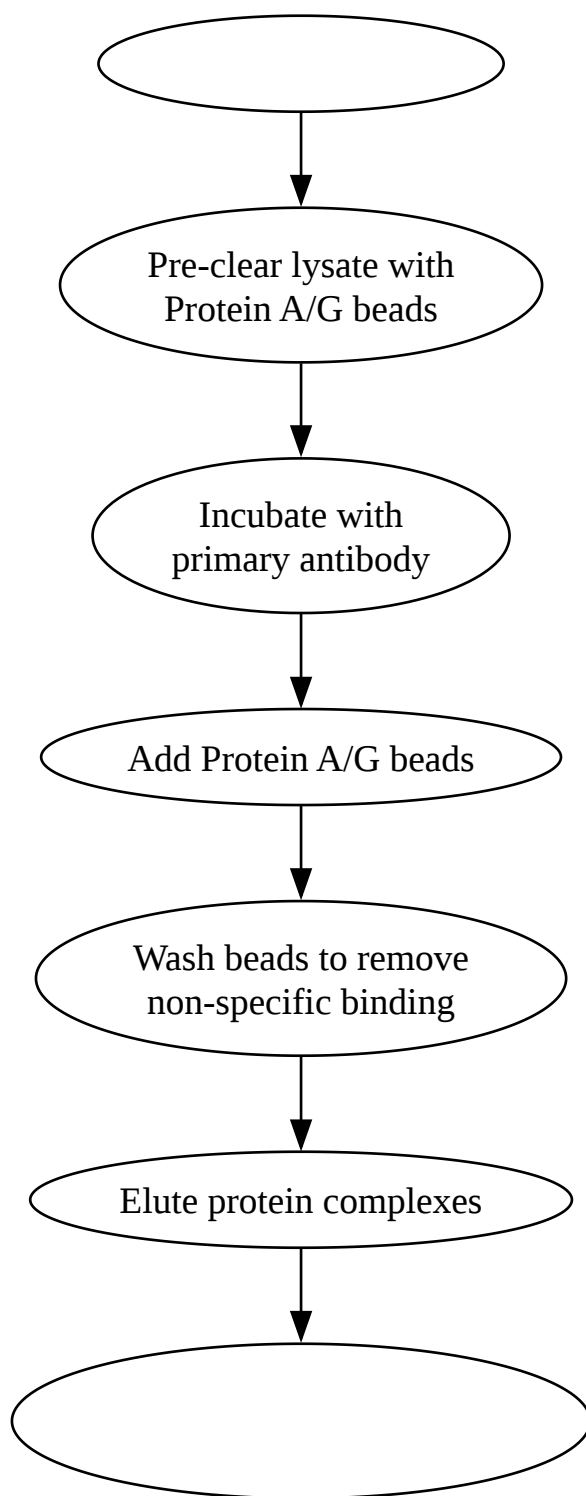
Phenotype Category	Specific Phenotype	Measurement	Significance
Viability	Subviable	Decreased number of homozygous knockout pups at weaning	$p < 0.001$
Growth/Size	Decreased body weight	Lower body weight in both males and females compared to wild-type littermates	$p < 0.001$
Metabolism	Increased circulating glucose level	Higher fasting glucose levels in knockout mice	$p < 0.01$
Hematology	Decreased red blood cell count	Lower erythrocyte count in knockout mice	$p < 0.05$
Skeletal	Abnormal skull morphology	Alterations in craniofacial structure observed via X-ray imaging	Descriptive

Experimental Protocols

This section provides detailed methodologies for key experiments used to study ZMYND19 and its homologues.

Co-Immunoprecipitation (Co-IP) for Protein Interaction Analysis

This protocol describes the co-immunoprecipitation of a target protein and its interacting partners from cell lysates.



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1. Cell Lysis:

- Harvest cells and wash with ice-cold PBS.

- Lyse cells in a non-denaturing lysis buffer (e.g., 50 mM Tris-HCl pH 7.4, 150 mM NaCl, 1 mM EDTA, 1% NP-40) supplemented with protease and phosphatase inhibitors.
- Incubate on ice for 30 minutes with occasional vortexing.
- Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cell debris.
- Collect the supernatant (cell lysate).

2. Pre-clearing (Optional but Recommended):

- Add 20 µL of Protein A/G agarose bead slurry to 1 mg of cell lysate.
- Incubate with gentle rotation for 1 hour at 4°C.
- Centrifuge at 1,000 x g for 1 minute at 4°C and collect the supernatant.

3. Immunoprecipitation:

- Add the primary antibody specific to the "bait" protein to the pre-cleared lysate. The optimal antibody concentration should be determined empirically (typically 1-5 µg).
- Incubate with gentle rotation for 2-4 hours or overnight at 4°C.
- Add 30 µL of Protein A/G agarose bead slurry and incubate for another 1-2 hours at 4°C.

4. Washing:

- Pellet the beads by centrifugation at 1,000 x g for 1 minute at 4°C.
- Discard the supernatant.
- Wash the beads 3-5 times with 1 mL of ice-cold lysis buffer (or a wash buffer with lower detergent concentration).

5. Elution:

- After the final wash, remove all supernatant.

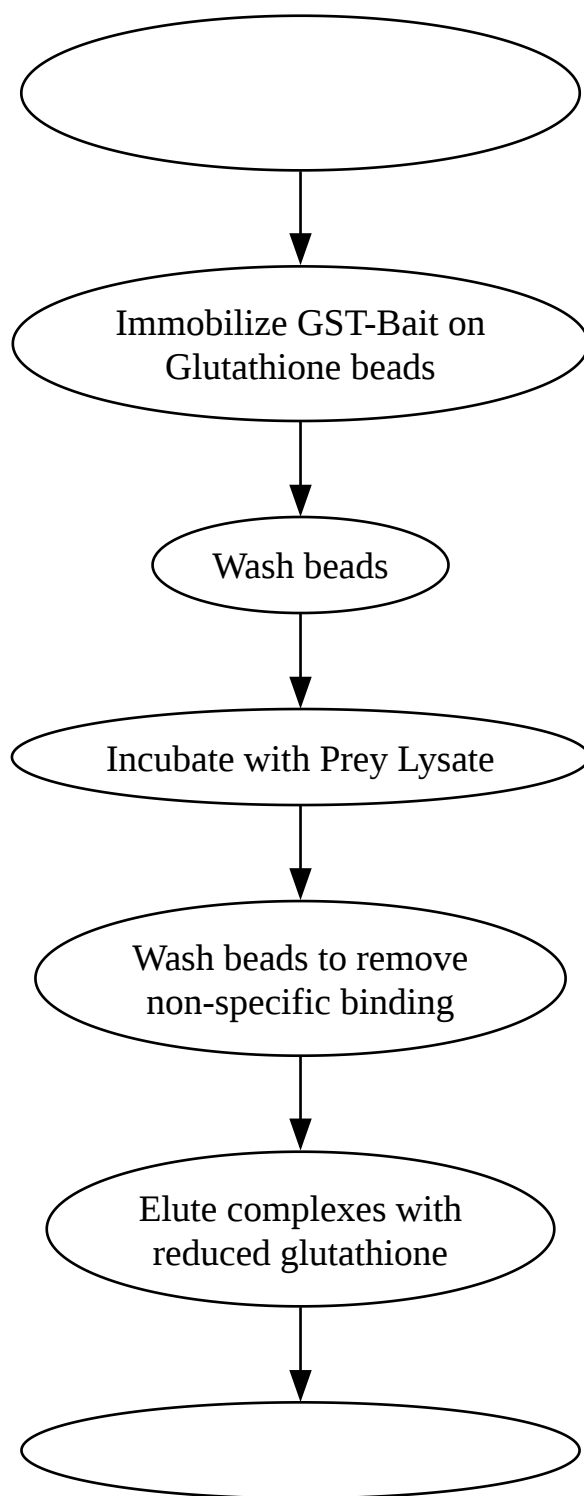
- Elute the protein complexes from the beads by adding 2X Laemmli sample buffer and boiling for 5-10 minutes.
- Pellet the beads by centrifugation and collect the supernatant containing the eluted proteins.

6. Analysis:

- Analyze the eluted proteins by SDS-PAGE and Western blotting using antibodies against the "bait" and potential "prey" proteins.
- Alternatively, for unbiased discovery of interacting partners, the eluate can be analyzed by mass spectrometry.

GST Pull-Down Assay for In Vitro Protein Interaction

This protocol is used to confirm direct protein-protein interactions using a purified GST-tagged "bait" protein.



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1. Preparation of GST-fusion protein:

- Express the GST-tagged "bait" protein in E. coli and purify it using glutathione-agarose beads according to standard protocols.[\[9\]](#)[\[10\]](#)[\[11\]](#)

2. Immobilization of GST-fusion protein:

- Incubate the purified GST-fusion protein (or GST alone as a negative control) with glutathione-agarose beads in a binding buffer (e.g., PBS with 1% Triton X-100) for 1-2 hours at 4°C.[\[9\]](#)[\[10\]](#)
- Wash the beads several times with the binding buffer to remove unbound protein.

3. Binding of Prey Protein:

- Prepare a lysate containing the "prey" protein (e.g., from cultured cells or in vitro transcription/translation).
- Add the prey protein lysate to the beads immobilized with the GST-bait protein.
- Incubate with gentle rotation for 2-4 hours or overnight at 4°C.

4. Washing:

- Pellet the beads by centrifugation.
- Wash the beads 3-5 times with wash buffer (binding buffer with potentially increased salt concentration) to remove non-specifically bound proteins.

5. Elution:

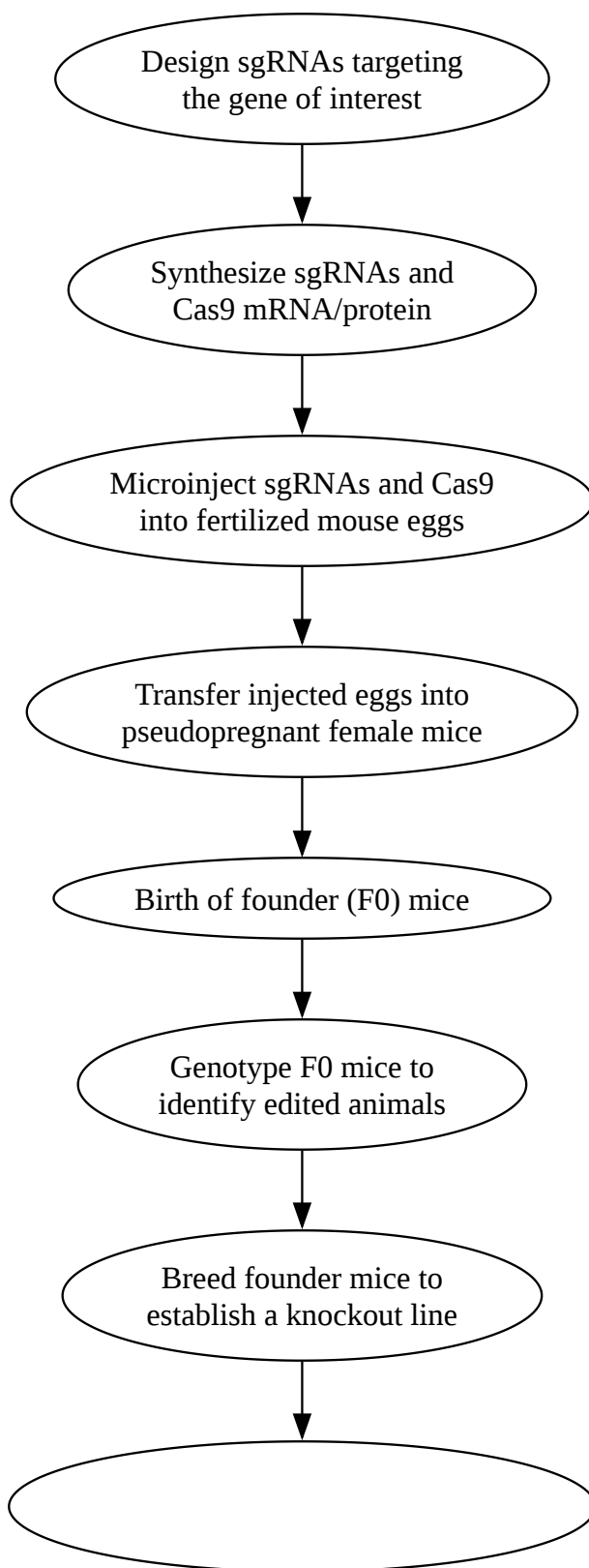
- Elute the bound proteins from the beads using an elution buffer containing reduced glutathione (e.g., 10-20 mM glutathione in 50 mM Tris-HCl, pH 8.0).
- Alternatively, for SDS-PAGE analysis, elute by boiling in Laemmli sample buffer.

6. Analysis:

- Analyze the eluted proteins by SDS-PAGE and Western blotting using an antibody against the prey protein.

Generation of Knockout Mice using CRISPR/Cas9

This protocol provides a general workflow for generating gene knockout mice using the CRISPR/Cas9 system.[\[5\]](#)[\[12\]](#)



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1. Design and Synthesis of sgRNAs:

- Design two or more single guide RNAs (sgRNAs) targeting a critical exon of the gene of interest.

- Synthesize the sgRNAs and Cas9 mRNA or obtain purified Cas9 protein.

2. Microinjection:

- Prepare a microinjection mix containing the sgRNAs and Cas9 mRNA/protein in an appropriate injection buffer.
- Microinject the mixture into the pronucleus or cytoplasm of fertilized mouse zygotes.[\[12\]](#)

3. Embryo Transfer:

- Transfer the microinjected embryos into the oviducts of pseudopregnant female mice.

4. Generation and Screening of Founder Mice:

- Allow the pregnancies to proceed to term and screen the resulting pups (F0 generation) for the presence of the desired mutation.
- Genotyping can be performed by PCR amplification of the target locus followed by Sanger sequencing or restriction fragment length polymorphism (RFLP) analysis.

5. Germline Transmission:

- Breed the founder mice carrying the desired mutation with wild-type mice to confirm germline transmission of the knockout allele.
- Establish a colony of heterozygous and homozygous knockout mice for subsequent phenotypic analysis.

Conclusion

The study of ZMYND19 homologues in model organisms has provided significant insights into its role in fundamental cellular processes. Its involvement in the mTORC1 pathway highlights its potential as a therapeutic target in diseases characterized by dysregulated cell growth and metabolism. The availability of knockout mouse models and the application of advanced

molecular techniques will continue to be instrumental in further dissecting the complex functions of this intriguing protein. This technical guide serves as a valuable resource for researchers embarking on the study of ZMYND19 and its homologues, providing a solid foundation of current knowledge and established experimental protocols.

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